

Application Notes and Protocols for the Preparation of VU0134992 Stock Solutions

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Compound of Interest

Compound Name: VU0134992

Cat. No.: B15586153

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Introduction

VU0134992 is a potent and selective blocker of the inward rectifier potassium (Kir) channel Kir4.1 (KCNJ10).^[1] With an IC₅₀ of approximately 0.97 μ M, it serves as a critical tool for investigating the physiological and pathological roles of Kir4.1 channels in various tissues, including the brain, kidney, and inner ear.^[1] Accurate and consistent preparation of stock solutions is paramount for ensuring the reproducibility and reliability of experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions for both the free base and hydrochloride salt forms of **VU0134992**.

Data Presentation: Physicochemical Properties

A summary of the key physicochemical properties for **VU0134992** and its hydrochloride salt is presented below for easy reference and calculation.

Property	VU0134992 (Free Base)	VU0134992 Hydrochloride
IUPAC Name	2-(2-bromo-4-isopropylphenoxy)-N-(2,2,6,6-tetramethylpiperidin-4-yl)acetamide	2-[2-bromo-4-(1-methylethyl)phenoxy]-N-(2,2,6,6-tetramethyl-4-piperidinyl)-acetamide, hydrochloride
Molecular Formula	C ₂₀ H ₃₁ BrN ₂ O ₂ [2] [3]	C ₂₀ H ₃₂ BrClN ₂ O ₂ [4]
Molecular Weight	411.38 g/mol [2] [3]	447.84 g/mol [4]
Appearance	Solid [3]	White to off-white solid [5]
Purity	≥98% [2]	≥95% [6]
CAS Number	755002-90-5 [2]	1052515-91-9 [5]
Solubility (DMSO)	Up to 100 mM (41.14 mg/mL) [2] or 60 mg/mL (145.85 mM) [1] [7]	~1 mg/mL [6] or 250 mg/mL (558.24 mM) [4] [5]
Solubility (Ethanol)	Up to 100 mM (41.14 mg/mL) [2]	Not specified
Storage (Solid)	-20°C for up to 3 years [1] [7]	4°C or -20°C, sealed, away from moisture [4] [5]
Storage (in Solvent)	-80°C for up to 1 year; -20°C for shorter periods [1] [4]	-80°C for 6 months; -20°C for 1 month [4] [5]

Experimental Protocols

Protocol 1: Preparation of 10 mM VU0134992 (Free Base) Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **VU0134992** free base, a common starting concentration for serial dilutions in experimental assays.

Materials:

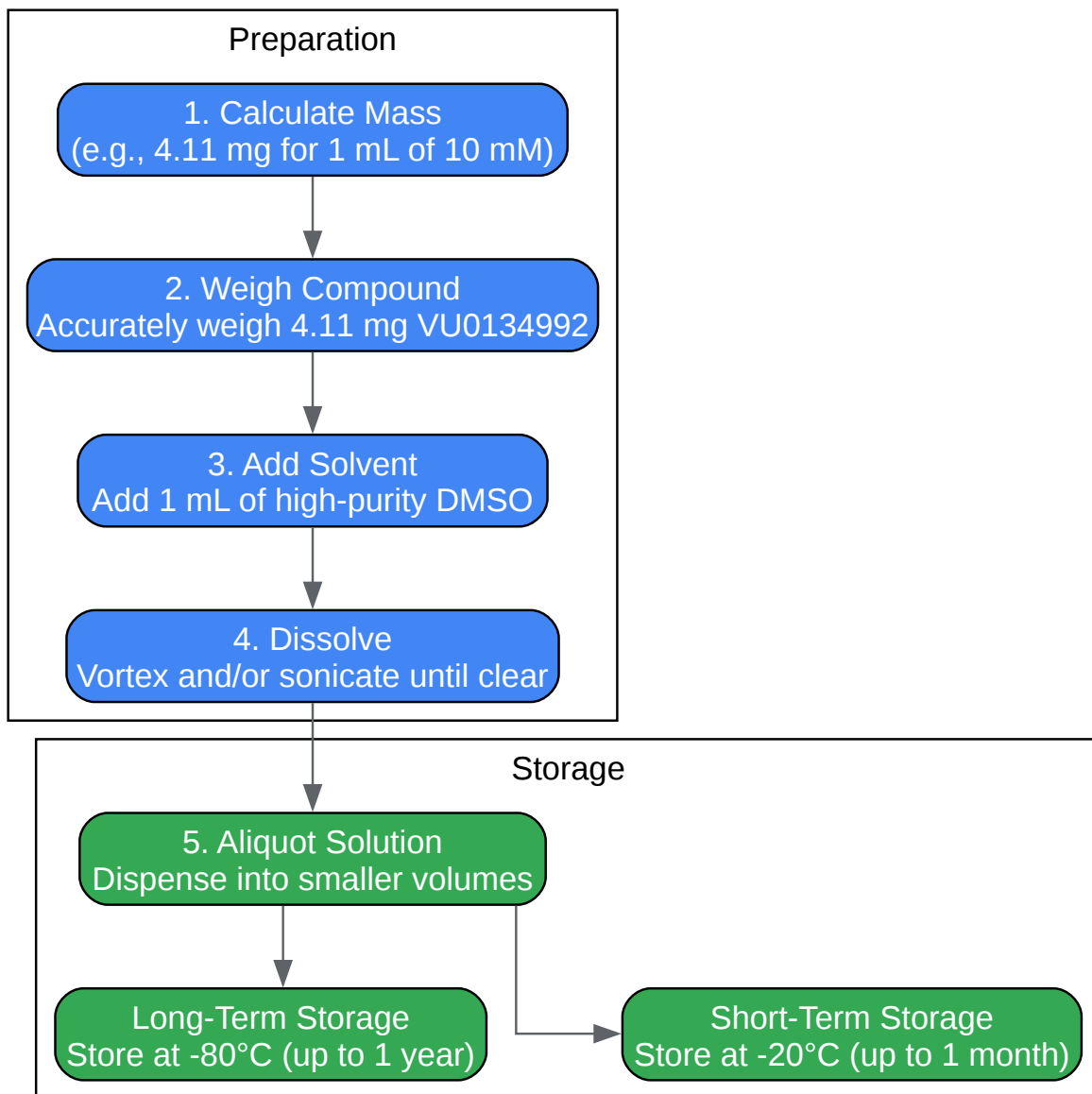
- **VU0134992** (Free Base) powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or vials
- Vortex mixer
- Pipettors and sterile tips

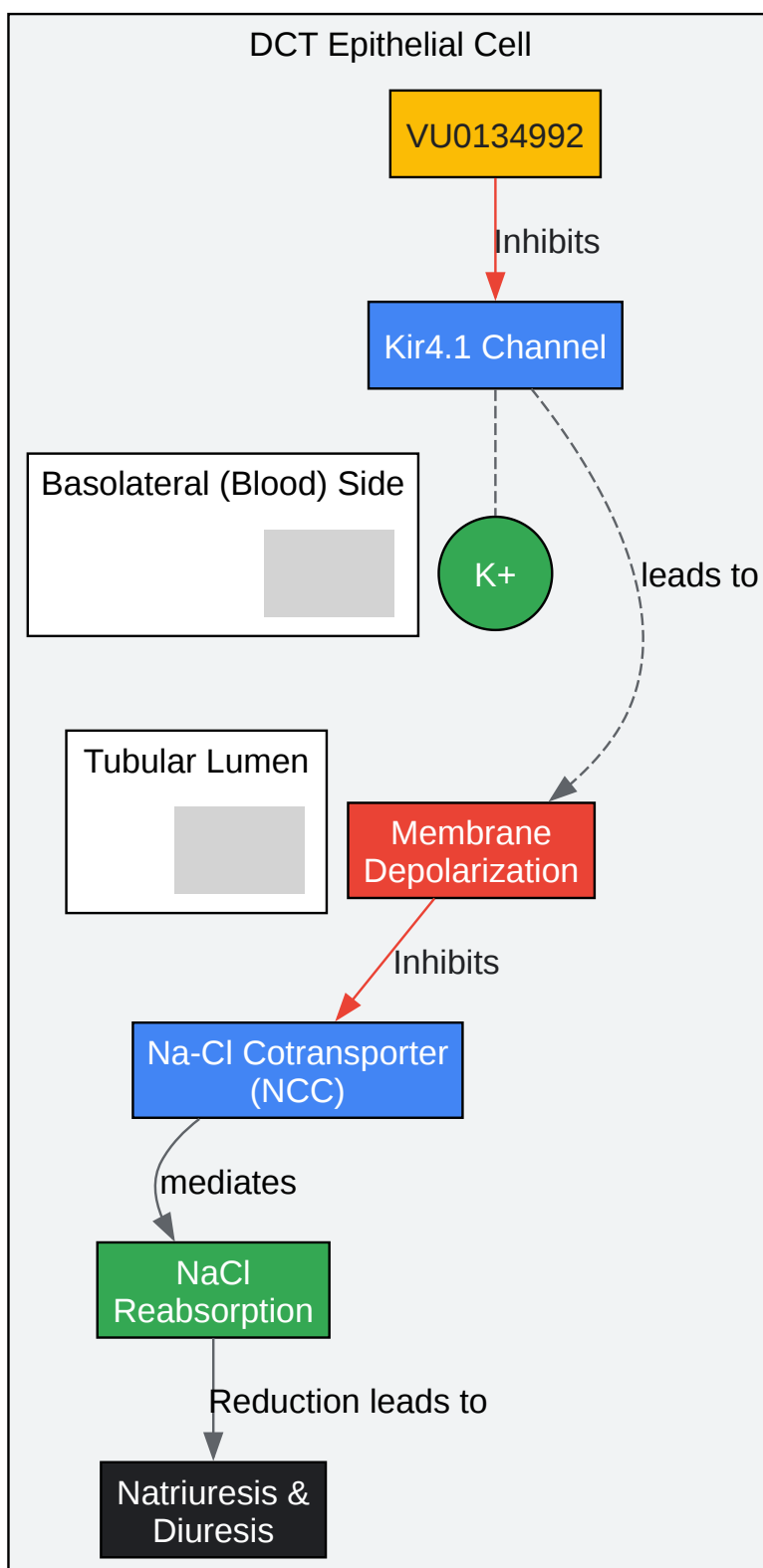
Procedure:

- Calculate Required Mass:
 - The molecular weight of **VU0134992** (free base) is 411.38 g/mol .[\[2\]](#)
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 411.38 \text{ g/mol} \times 1000 \text{ mg/g} = 4.11 \text{ mg}$ [\[4\]](#)
- Weigh the Compound:
 - Using an analytical balance, carefully weigh out 4.11 mg of **VU0134992** powder.
 - Transfer the powder into a clean, appropriately labeled microcentrifuge tube or vial.
- Add Solvent:
 - Add 1 mL of high-purity DMSO to the tube containing the **VU0134992** powder.[\[4\]](#) It is crucial to use freshly opened DMSO as it is hygroscopic.[\[4\]](#)
- Dissolve the Compound:
 - Tightly cap the tube and vortex the solution for 1-2 minutes to ensure complete dissolution.[\[4\]](#)

- If dissolution is slow, gentle warming or sonication is recommended to aid the process.[\[1\]](#)
[\[7\]](#)
- Storage:
 - Once fully dissolved, the 10 mM stock solution is ready for use.
 - For long-term storage (up to 1 year), aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.[\[1\]](#)[\[7\]](#)
 - For short-term storage, the solution can be kept at -20°C.[\[4\]](#)

Workflow for Preparing VU0134992 Stock Solution





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